

Technical Guide: Molecular Structure & Synthesis of 5-(3-Bromophenyl)-5-oxovaleric Acid

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Compound of Interest

Compound Name:	5-(3-Bromophenyl)-5-oxovaleric acid
CAS No.:	898787-86-5
Cat. No.:	B1293223

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Executive Summary

5-(3-Bromophenyl)-5-oxovaleric acid (CAS: 898787-86-5) is a critical organobromine intermediate used primarily in the synthesis of bioactive heterocyclic compounds.^[1] Structurally, it consists of a valeric (pentanoic) acid backbone terminated by a 3-bromobenzoyl moiety. Its strategic importance lies in its bifunctionality: the carboxylic acid tail allows for amide coupling or esterification, while the aryl ketone serves as a scaffold for cyclization—most notably into pyridazinones and phthalazinone derivatives, which are pharmacophores in Poly(ADP-ribose) polymerase (PARP) inhibitors.

This guide details the physiochemical profile, validated synthetic pathways, and structural characterization of the molecule, designed for researchers in medicinal chemistry and process development.

Molecular Architecture & Physiochemical Profile

Structural Identity

The molecule is an aryl-keto-acid. The "5-oxo" designation indicates a ketone functionality at the delta position relative to the carboxylic acid, creating a 1,5-dicarbonyl relationship (if counting the carboxyl carbon). The bromine atom is positioned meta (position 3) on the phenyl ring relative to the acyl chain.

Property	Data
IUPAC Name	5-(3-Bromophenyl)-5-oxopentanoic acid
Common Synonyms	4-(3-Bromobenzoyl)butyric acid; 3-Bromobenzoylbutanoic acid
CAS Number	898787-86-5
Molecular Formula	C ₁₁ H ₁₁ BrO ₃
Molecular Weight	271.11 g/mol
SMILES	<chem>OC(=O)CCCC(=O)c1cccc(Br)c1</chem>
Appearance	White to off-white crystalline solid
Predicted pKa	~4.7 (Carboxylic acid)
LogP	~2.9 (Lipophilic)
H-Bond Donors/Acceptors	1 Donor / 3 Acceptors

Electronic & Steric Analysis

- Meta-Bromine Effect:** The bromine atom at the C3 position exerts an inductive electron-withdrawing effect (-I) while also being a weak resonance donor. However, its position meta to the carbonyl group is synthetically critical. Unlike para-substituted analogs, the meta geometry prevents direct resonance conjugation between the bromine lone pairs and the carbonyl pi-system, preserving the electrophilicity of the ketone for downstream nucleophilic attacks.
- Carbonyl Deactivation:** The ketone carbonyl acts as a strong meta-director for any further electrophilic aromatic substitutions (EAS) on the ring, reinforcing the stability of the 3-bromo

position against migration or isomerization.

Synthetic Pathways & Process Chemistry[4][5][6]

The synthesis of the meta-isomer presents a regiochemical challenge. Direct Friedel-Crafts acylation of bromobenzene with glutaric anhydride typically yields the para-isomer (4-bromo) due to steric hindrance and the ortho/para directing nature of halogens.

To access the meta-isomer (**5-(3-Bromophenyl)-5-oxovaleric acid**), the preferred industrial route reverses the order of operations: Acylation followed by Bromination.

Validated Synthetic Protocol

Step 1: Friedel-Crafts Acylation Benzene is reacted with glutaric anhydride in the presence of anhydrous Aluminum Chloride (

) to form 5-phenyl-5-oxovaleric acid (benzoylbutyric acid).

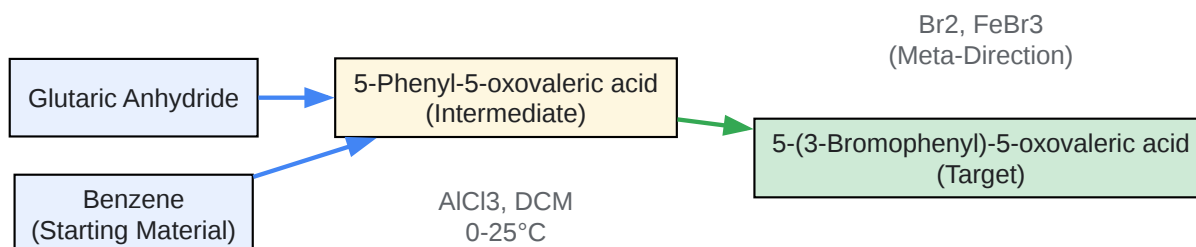
- Mechanism: The Lewis acid opens the anhydride ring to generate an acylium ion, which attacks the benzene ring.
- Yield: Typically 80-90%.

Step 2: Regioselective Bromination The resulting 5-phenyl-5-oxovaleric acid is subjected to bromination. The carbonyl group attached to the ring acts as a meta-director, guiding the incoming electrophile (

) to the 3-position.

- Reagents: Bromine () with Iron(III) Bromide () catalyst, or N-Bromosuccinimide (NBS) in concentrated sulfuric acid.
- Selectivity: High preference for the meta product (>95% regioselectivity) due to the strong deactivating nature of the acyl group.

Reaction Workflow Diagram



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Figure 1: Two-step synthetic pathway leveraging the meta-directing carbonyl group to ensure regiochemical purity.

Spectroscopic Characterization (Self-Validating Data)

To verify the identity of the synthesized compound, researchers should look for specific splitting patterns in the Proton NMR (

¹H-NMR) that confirm the meta-substitution.

Proton NMR (¹H-NMR, 400 MHz, DMSO-)

The aromatic region is the diagnostic key. A para-substituted ring would show two doublets (AA'BB' system). The meta-substituted ring of this compound shows a more complex ABCD system:

Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Logic
12.10	Broad Singlet	1H	-COOH	Acidic proton, exchangeable with .
8.05	Triplet (fine)	1H	Ar-H (C2)	Isolated between Carbonyl and Br; deshielded by both.
7.92	Doublet	1H	Ar-H (C6)	Ortho to Carbonyl, deshielded by anisotropy.
7.80	Doublet	1H	Ar-H (C4)	Ortho to Bromine.
7.45	Triplet	1H	Ar-H (C5)	Meta to both groups; typically the most shielded aromatic H.
3.05	Triplet	2H	-C(=O)CH -	Alpha to ketone; deshielded.
2.28	Triplet	2H	-CH COOH	Alpha to acid.
1.85	Quintet	2H	-CH CH CH -	Central methylene; shielded.

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (-) or (+)
- Isotope Pattern: A distinct 1:1 doublet at M and M+2 (e.g., 271 and 273 m/z) confirms the presence of a single Bromine atom.

Applications in Drug Discovery[7]

This molecule is a "privileged scaffold" precursor. Its primary utility is in the synthesis of nitrogen-containing heterocycles via condensation reactions.

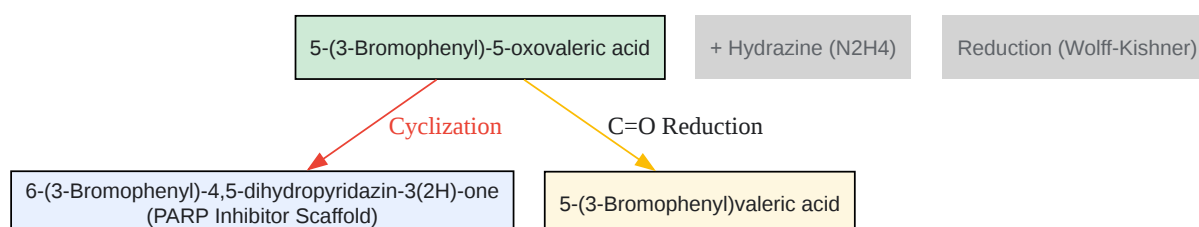
Pathway to Pyridazinones (PARP Inhibitor Core)

Reacting **5-(3-Bromophenyl)-5-oxovaleric acid** with hydrazine monohydrate results in the cyclization to 6-(3-bromophenyl)-4,5-dihydropyridazin-3(2H)-one.

- Mechanism: The hydrazine attacks the ketone first (forming a hydrazone), followed by intramolecular attack on the carboxylic acid (or ester) to close the ring.
- Significance: This pyridazinone core is structurally analogous to the pharmacophore found in Olaparib and Niraparib.

Pathway to Indoles (Fischer Indole Synthesis)

Reduction of the ketone to a methylene group (using Wolff-Kishner or Clemmensen conditions) yields 5-(3-bromophenyl)valeric acid. This can be further cyclized or coupled to form indole-based drugs like Rucaparib (AG-014699), where the tricyclic core requires a specific aryl-alkyl arrangement.



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Figure 2: Divergent synthesis pathways for downstream pharmaceutical intermediates.

Safety & Handling (MSDS Highlights)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The aldehyde/ketone functionality can be sensitive to oxidation over long periods.
- Disposal: Halogenated organic waste streams. Do not mix with strong oxidizers or bases.

References

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Sources

- 1. CAS 898787-86-5: 5-(3-bromophenyl)-5-oxo-pentanoic acid [cymitquimica.com]

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